

# Health and safety considerations for handling Reactive Green 19 powder.

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Compound of Interest						
Compound Name:	Reactive Green 19					
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# A Technical Guide to the Health and Safety of Reactive Green 19 Powder

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the health and safety considerations for handling **Reactive Green 19** powder (CAS No. 61931-49-5). The information is compiled to assist researchers, scientists, and drug development professionals in establishing safe laboratory and manufacturing practices.

# **Chemical and Physical Properties**

**Reactive Green 19**, also known as C.I. **Reactive Green 19**, is a dark blue to green powder.[1] [2] It is an azo dye, characterized by the presence of one or more azo groups (-N=N-).[3] Its chemical formula is C40H23Cl2N15Na6O19S6, with a molecular weight of 1418.94 g/mol .[1] [3] The solubility of **Reactive Green 19** in water is 65 g/L at 50°C.[1][2]

## **Hazard Identification and Classification**

**Reactive Green 19** is considered a hazardous substance according to OSHA 29 CFR 1910.1200.[4] The primary hazards associated with this compound are respiratory sensitization, eye irritation, and the potential for dust explosion.

Hazard Summary:



- Respiratory Sensitization: There is evidence that inhaling **Reactive Green 19** dust is likely to cause a sensitization reaction in some individuals.[4] Occupational exposure to reactive dyes can lead to respiratory tract irritation and may result in occupational asthma.[4][5]
- Eye Irritation: The substance is irritating to the eyes.[1][6]
- Skin Contact: While not considered a primary skin irritant, prolonged contact may cause sensitization.
- Ingestion: Ingestion may lead to gastric disturbances.[5]
- Chronic Effects: Repeated exposure to high concentrations of dust may cause respiratory hypersensitivity.[5]
- Physical Hazards: As a fine powder, it can form explosive dust clouds in the air.[4][7]

## **Toxicological Profile**

The toxicological data for **Reactive Green 19** is limited. However, available information and studies on similar reactive dyes provide insight into its potential effects.

## **Acute Toxicity**

Limited acute toxicological data for **Reactive Green 19** has been identified in literature searches.[4]

### **Irritation and Sensitization**

- Eye Irritation: Classified as irritating to the eyes.[1][6]
- Skin Irritation: Unlikely to be a skin irritant.[6]
- Respiratory and Skin Sensitization: There is evidence that inhalation may cause sensitization.[4] People with chronic respiratory problems should not work with reactive dyestuff powders.[5] If symptoms like chest tightness or asthma occur after handling, medical consultation is necessary.[5]

## **Cytotoxicity and Genotoxicity**



A study evaluating the in vitro effects of **Reactive Green 19** on immortalized human keratinocyte (HaCaT) and hepatic (HepaRG) cell lines found no genotoxic effects.[8][9] However, another study indicated that **Reactive Green 19** can cause DNA damage in human skin models.[10] Concentration-dependent cytotoxicity was observed in both HaCaT and HepaRG cells.[8][9]

Table 1: Summary of Toxicological Data

Endpoint	Species	Route	Result	Reference(s)
Acute Oral Toxicity	Rat	Oral	LD50 > 2000 mg/kg	[6]
Rat	Oral	LD50 > 5000 mg/kg	[11]	
Eye Irritation	-	-	Irritating to eyes	[1][6]
Skin Irritation	Rabbit	Dermal	Not an irritant	[11]
Mutagenicity	-	In Vitro	No mutagenic effects reported	[11]
Genotoxicity	Human Cell Lines (HaCaT, HepaRG)	In Vitro	Not detected	[8][9]
DNA Damage	Human Skin Models	In Vitro	Causes DNA damage	[10]
Cytotoxicity	Human Cell Lines (HaCaT, HepaRG)	In Vitro	Concentration- dependent cytotoxicity observed	[8][9]

# **Occupational Exposure Limits**

Specific Occupational Exposure Limits (OELs), such as OSHA Permissible Exposure Limits (PELs) or ACGIH Threshold Limit Values (TLVs), have not been established for **Reactive Green 19**. However, for nuisance dust, the following general limits apply:



Table 2: General Occupational Exposure Limits for Dust

Organization	Limit Type	Value (Total Inhalable Dust)	Value (Respirable Dust)	Reference(s)
General Recommendatio n	8-hr TWA	10 mg/m³	5 mg/m³	[6]

TWA: Time-Weighted Average

It is crucial to keep personal exposure below these recommended levels.[6]

# Health and Safety Considerations Engineering Controls

- Ventilation: Use in a well-ventilated area is essential.[4] Local exhaust ventilation should be employed to control dust generation at the source.[11]
- Containment: For procedures that may generate significant dust, use of a glove box or other containment device is recommended.[12] Powder handling equipment may require explosion venting.[4]

### **Personal Protective Equipment (PPE)**

- Eye Protection: Safety glasses with side-shields or chemical goggles are mandatory.[4][11]
- Skin Protection: Wear impervious gloves (e.g., light-weight rubber gloves) and protective clothing to prevent skin contact.[4][11]
- Respiratory Protection: A NIOSH-certified particulate respirator should be worn when handling the powder.[4][6] In situations with high or unknown exposure levels, a full-face pressure-demand self-contained breathing apparatus (SCBA) may be necessary.[4]

# **Safe Handling Procedures**



- Limit all unnecessary personal contact with the powder.[4]
- Avoid generating dust. Use dry clean-up procedures for spills.[4]
- Do not eat, drink, or smoke in areas where **Reactive Green 19** is handled.[4][11]
- Wash hands thoroughly with soap and water after handling.[4]
- Store in a cool, dry, well-ventilated area in tightly sealed, clearly labeled containers.[4][6]
- Keep away from strong oxidizing agents, as ignition may result.[4]
- Grounding and bonding should be used for equipment to prevent electrostatic charge buildup.[4]

#### First Aid Measures

- Inhalation: If dust is inhaled, move the individual to fresh air. If irritation or discomfort persists, seek medical attention.[4]
- Eye Contact: Immediately flush eyes with fresh running water for at least 15 minutes, keeping eyelids open. Seek medical attention if pain persists.[4][6]
- Skin Contact: Immediately remove all contaminated clothing. Flush skin and hair with running water and soap. If irritation occurs, seek medical attention.[4]
- Ingestion: Give a glass of water. First aid is not generally required, but if in doubt, contact a Poison Information Center or a doctor.[4]

## **Experimental Protocols**

Detailed methodologies for key toxicological assessments are outlined in internationally recognized guidelines. Below are summaries of relevant OECD test guidelines.

# Acute Oral Toxicity - Acute Toxic Class Method (OECD 423)



This method is used to determine the acute oral toxicity of a substance. The test proceeds in a stepwise manner with a group of animals (typically female rats) being dosed at a defined level. The outcome of this step determines the next dose level. Observations are made for at least 14 days and include mortality and clinical signs of toxicity. This method allows for classification of the substance into a toxicity category.

## **Acute Dermal Irritation/Corrosion (OECD 404)**

This test evaluates the potential of a substance to cause skin irritation or corrosion. A single dose of the test substance is applied to a small area of the skin of an animal (usually an albino rabbit) for a period of 4 hours. The skin is then observed for signs of erythema (redness) and edema (swelling) at specified intervals for up to 14 days.[11]

## **Acute Eye Irritation/Corrosion (OECD 405)**

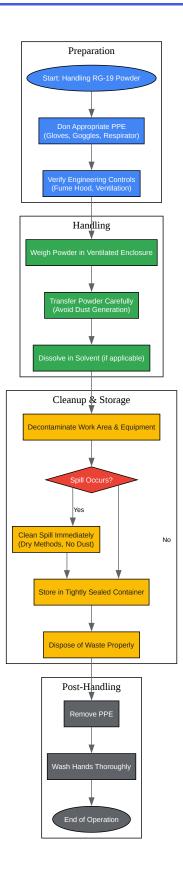
This guideline is for assessing the potential of a substance to cause eye irritation or corrosion. A single dose of the substance is applied to the conjunctival sac of one eye of an animal (typically an albino rabbit).[2] The eye is then examined for lesions of the cornea, iris, and conjunctiva at specific intervals.[2] The duration of observation is sufficient to evaluate the reversibility of any effects.[2]

# Skin Sensitization - Local Lymph Node Assay (LLNA; OECD 429)

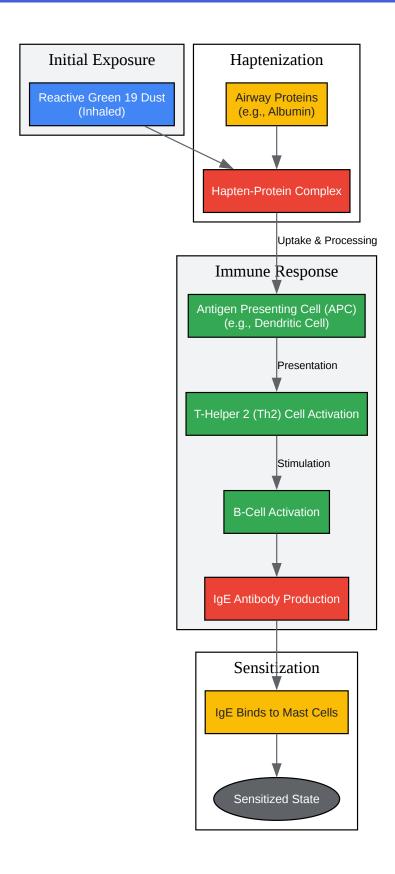
The LLNA is a method for identifying potential skin sensitizers. It is based on the principle that sensitizers induce lymphocyte proliferation in the lymph nodes draining the application site. The test substance is applied to the ears of mice for three consecutive days. On day six, the animals are euthanized, and the auricular lymph nodes are excised. The proliferation of lymphocytes is measured, often by the incorporation of 3H-methyl thymidine. A stimulation index (SI) of three or greater is considered a positive result for sensitization.

# Visualizations Safe Handling Workflow for Reactive Green 19 Powder

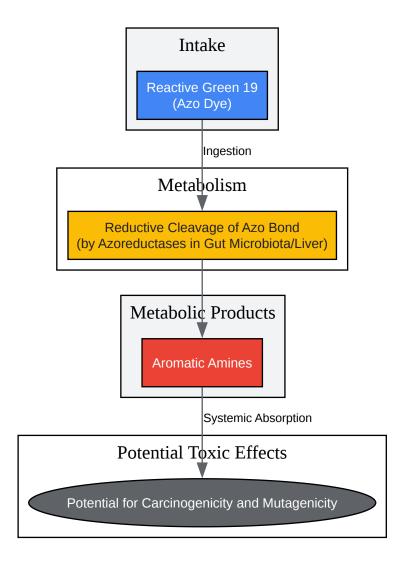












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